

In-Depth Technical Guide to the Physical Properties of Triphenylgallium

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Compound of Interest

Compound Name: *Gallium, triphenyl-*

Cat. No.: *B094506*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of triphenylgallium, a significant organometallic compound. The focus is on its melting point and thermal stability, offering detailed experimental protocols and a summary of quantitative data. This document is intended to be a valuable resource for professionals in research, chemical synthesis, and drug development who utilize or study organogallium compounds.

Core Physical Properties

Triphenylgallium is a white, crystalline solid at room temperature. Its physical characteristics are crucial for its handling, storage, and application in various chemical reactions.

Data Presentation

The known physical properties of triphenylgallium are summarized in the table below for quick reference.

Physical Property	Value	Notes
Melting Point	166 °C	
Boiling Point	Not Applicable	Decomposes at elevated temperatures before boiling.
Molecular Formula	<chem>C18H15Ga</chem>	
Molecular Weight	301.03 g/mol	
Appearance	White crystalline solid	

Experimental Protocols

Precise determination of the physical properties of a compound like triphenylgallium requires specific experimental methodologies. Below are detailed protocols for the determination of its melting point and the characterization of its thermal decomposition.

Melting Point Determination via Capillary Method

The melting point of triphenylgallium can be accurately determined using a standard capillary melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Stuart SMP10, Thomas-Hoover Uni-Melt)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Triphenylgallium sample

Procedure:

- Sample Preparation: A small amount of dry triphenylgallium is finely ground using a mortar and pestle to ensure a uniform particle size.

- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is optimal.
- **Apparatus Setup:** The packed capillary tube is inserted into the heating block of the melting point apparatus.
- **Heating Rate:** The apparatus is set to heat at a rapid rate initially until the temperature is about 15-20 °C below the expected melting point (166 °C). The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
- **Observation:** The temperature at which the first liquid is observed in the capillary tube is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting range (the difference between the final and onset temperatures) provides an indication of the sample's purity.

Thermal Stability Analysis via Thermogravimetric Analysis (TGA)

Due to its tendency to decompose at higher temperatures, a boiling point for triphenylgallium is not reported. Thermogravimetric Analysis (TGA) is the appropriate method to investigate its thermal stability and decomposition profile.[\[1\]](#)[\[2\]](#)

Apparatus:

- Thermogravimetric Analyzer (TGA)
- High-purity inert gas (e.g., nitrogen or argon)
- Sample pan (e.g., alumina or platinum)
- Analytical balance

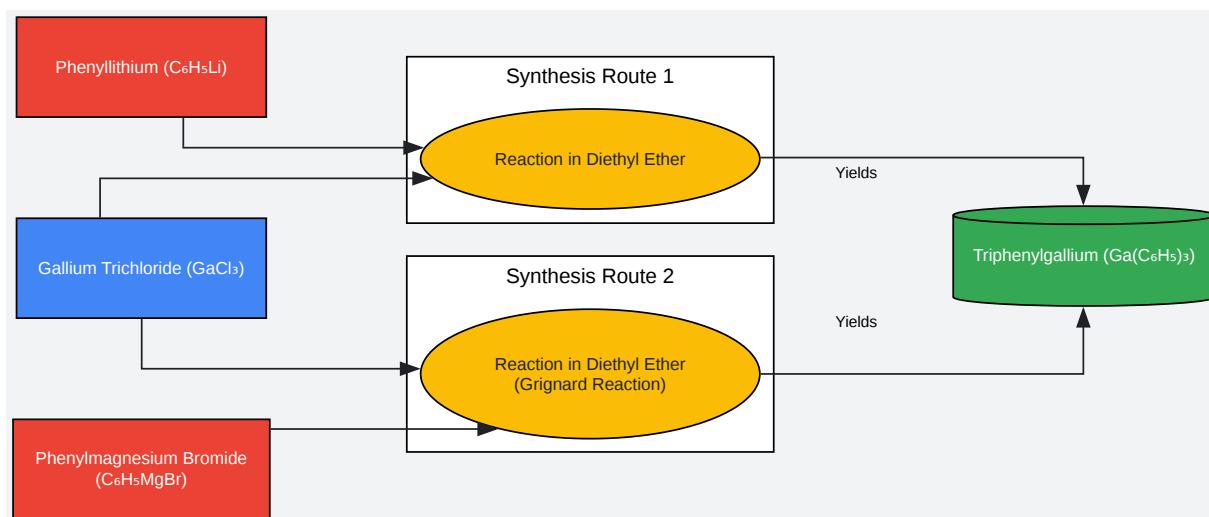
Procedure:

- **Sample Preparation:** A small, accurately weighed sample of triphenylgallium (typically 5-10 mg) is placed into the TGA sample pan.

- Instrument Setup: The sample pan is placed onto the TGA balance mechanism. The furnace is sealed, and the system is purged with an inert gas at a constant flow rate (e.g., 20-50 mL/min) to provide an inert atmosphere.
- Temperature Program: The TGA is programmed to heat the sample from ambient temperature to a final temperature (e.g., 500 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Acquisition: The instrument continuously monitors and records the sample's mass as a function of temperature.
- Data Analysis: The resulting TGA curve (a plot of mass vs. temperature) is analyzed to determine the onset temperature of decomposition, the temperature of maximum decomposition rate (from the derivative of the TGA curve), and the mass of any residue.

Synthesis of Triphenylgallium: A Logical Workflow

The synthesis of triphenylgallium is a fundamental process for its utilization in further research and development. The following diagram illustrates the two primary synthetic routes.



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Caption: Synthetic pathways to Triphenylgallium.

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References

- 1. Thermogravimetric analysis - Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
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